

lead oleate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: LEAD OLEATE

Cat. No.: B072426

Get Quote

In-Depth Technical Guide to Lead Oleate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **lead oleate**. The information is presented to be a valuable resource for professionals engaged in research and development.

Core Chemical and Physical Properties

Lead oleate, also known as lead(II) oleate or lead dioleate, is a metal salt consisting of a lead cation in the +2 oxidation state and two oleate anions. The oleate anion is the conjugate base of oleic acid, a monounsaturated omega-9 fatty acid.

Data Summary

The quantitative data for **lead oleate** is summarized in the table below for ease of reference and comparison.

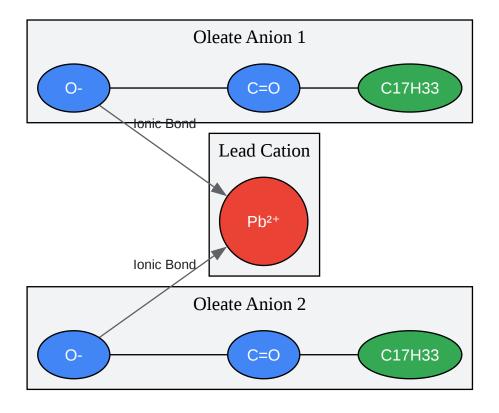


Property	Value
Molecular Formula	C36H66O4Pb
Molecular Weight	770.11 g/mol [1]
Appearance	White powder or waxy solid[1]
Melting Point	80 °C[1]
Boiling Point	360 °C at 760 mmHg[1]
Relative Density	1.25[1]
Solubility	Insoluble in water. Soluble in ethanol, benzene, turpentine, ether, and carbon disulfide.[1][2]
CAS Number	1120-46-3[2]

Chemical Structure and Composition

Lead oleate is an organometallic compound where the lead(II) ion is ionically bonded to the carboxylate groups of two oleate molecules. The long hydrocarbon chains of the oleate ligands impart significant lipophilicity to the molecule.





Click to download full resolution via product page

Caption: Composition of Lead(II) Oleate.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **lead oleate** are not extensively detailed in readily available literature, as its primary uses are industrial. However, a general method for its preparation involves the reaction of a soluble lead salt with an oleate salt. For instance, it can be synthesized via the metathesis reaction between sodium oleate and lead nitrate in an aqueous solution. The insoluble **lead oleate** then precipitates out of the solution and can be collected by filtration.

It is important to note that lead and its compounds are toxic. All handling and experimental procedures involving **lead oleate** should be conducted in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, to prevent inhalation and skin contact.[2] Waste disposal must be carried out in accordance with local, state, and federal regulations for heavy metal waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chembk.com [chembk.com]
- 2. cameo.mfa.org [cameo.mfa.org]
- To cite this document: BenchChem. [lead oleate molecular weight and formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072426#lead-oleate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com